

# Methylsulfonylacetonitrile: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: **Methylsulfonylacetonitrile**

Cat. No.: **B147333**

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## Abstract

**Methylsulfonylacetonitrile**, a versatile organic compound, has garnered interest within the scientific community for its utility as a building block in organic synthesis. This document provides a detailed technical guide on its chemical properties, and synthesis. While the historical specifics of its initial discovery and synthesis are not extensively detailed in publicly accessible literature, this paper compiles the available scientific data to offer a thorough understanding of the compound. Lacking information on its biological activity, this guide focuses on its chemical characteristics and preparation, providing a foundation for future research and application development.

## Chemical and Physical Properties

**Methylsulfonylacetonitrile**, with the CAS Number 2274-42-2, is a nitrile compound containing a methylsulfonyl group. Its chemical structure and properties are summarized in the tables below.

Table 1: General and Physical Properties of **Methylsulfonylacetonitrile**

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>5</sub> NO <sub>2</sub> S	<a href="#">[1]</a>
Molecular Weight	119.14 g/mol	
Appearance	Colorless liquid or solid	<a href="#">[1]</a>
Melting Point	81-84 °C	<a href="#">[1]</a>
Boiling Point	195-200 °C	<a href="#">[1]</a>
Density	1.258 g/cm <sup>3</sup>	<a href="#">[1]</a>
Solubility	Slightly soluble in water. Soluble in ether and most organic solvents.	<a href="#">[1]</a>

Table 2: Spectroscopic Data of **Methylsulfonylacetonitrile**

Data Type	Key Features	Source(s)
<sup>1</sup> H NMR	Data available in spectral databases.	<a href="#">[2]</a>
<sup>13</sup> C NMR	Data available in spectral databases.	<a href="#">[2]</a>
IR Spectroscopy	Data available in spectral databases.	<a href="#">[2]</a>
Mass Spectrometry	Data available in spectral databases.	<a href="#">[2]</a>

## History and Discovery

The precise details surrounding the initial discovery and first synthesis of **Methylsulfonylacetonitrile** are not well-documented in the readily available scientific literature. While its parent compound, acetonitrile, was first prepared by Jean-Baptiste Dumas in 1847, the timeline for the introduction of the methylsulfonyl group to form

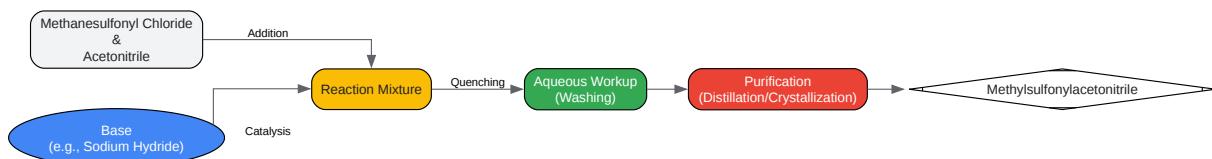
**Methylsulfonylacetonitrile** is unclear. The compound is now commercially available from various chemical suppliers, indicating its established use in synthesis.[1]

## Synthesis of Methylsulfonylacetonitrile

The primary method for the synthesis of **Methylsulfonylacetonitrile** involves the reaction of methanesulfonyl chloride with acetonitrile in the presence of a suitable base.[1] An alternative approach described in the literature for similar sulfonylacetonitrile compounds is the oxidation of the corresponding thioether.

## General Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **Methylsulfonylacetonitrile** from methanesulfonyl chloride and acetonitrile.



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Caption: General workflow for the synthesis of **Methylsulfonylacetonitrile**.

## Detailed Experimental Protocol

While a specific, peer-reviewed experimental protocol for the synthesis of **Methylsulfonylacetonitrile** is not readily available, the following procedure is a composite based on general descriptions and analogous preparations.[1][3] Researchers should conduct their own risk assessment and optimization.

Materials:

- Methanesulfonyl chloride

- Acetonitrile (anhydrous)
- Strong base (e.g., Sodium hydride (NaH) or Sodium amide (NaNH<sub>2</sub>))
- Anhydrous, aprotic solvent (e.g., Tetrahydrofuran (THF) or Diethyl ether)
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Organic solvent for extraction (e.g., Ethyl acetate)
- Drying agent (e.g., anhydrous Magnesium sulfate or Sodium sulfate)

Procedure:

- Reaction Setup: A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon) is charged with a suspension of the strong base in the anhydrous aprotic solvent.
- Addition of Acetonitrile: Acetonitrile is added dropwise to the stirred suspension at a controlled temperature (typically 0 °C to room temperature).
- Formation of the Carbanion: The mixture is stirred for a period to allow for the formation of the acetonitrile carbanion.
- Addition of Methanesulfonyl Chloride: A solution of methanesulfonyl chloride in the anhydrous aprotic solvent is added dropwise to the reaction mixture, maintaining a controlled temperature.
- Reaction: The reaction mixture is stirred at a specified temperature (e.g., room temperature or reflux) for a set duration, monitored by a suitable technique like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Quenching: Upon completion, the reaction is carefully quenched by the slow addition of the quenching solution.
- Extraction: The aqueous and organic layers are separated. The aqueous layer is extracted multiple times with an organic solvent. The combined organic extracts are washed with brine.

- Drying and Concentration: The organic layer is dried over an anhydrous drying agent, filtered, and the solvent is removed under reduced pressure.
- Purification: The crude product is purified by distillation under reduced pressure or by recrystallization from an appropriate solvent to yield pure **Methylsulfonylacetoneitrile**.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information in the scientific literature detailing the biological activity, mechanism of action, or any associated signaling pathways of **Methylsulfonylacetoneitrile**. Further research is required to explore the potential pharmacological or toxicological effects of this compound.

## Conclusion

**Methylsulfonylacetoneitrile** is a well-characterized organic compound with established physical and chemical properties. While its historical discovery remains obscure, its synthesis is achievable through standard organic chemistry methodologies. The lack of data on its biological effects presents an opportunity for future research to investigate its potential applications in drug discovery and development or to understand its toxicological profile. This guide provides a foundational resource for scientists and researchers working with this compound.

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## References

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- 3. CN101100450A - Method for preparing ethylsulfonyl acetonitrile - Google Patents [patents.google.com]

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